

Stability of ifosfamide when mixed with mesna for infusion

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Compound of Interest

Compound Name: (+)-Ifosfamide

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Technical Support Center: Ifosfamide and Mesna Admixtures

This technical support center provides guidance for researchers, scientists, and drug development professionals on the stability of ifosfamide when mixed with mesna for infusion.

Frequently Asked Questions (FAQs)

Q1: What is the general stability of ifosfamide when mixed with mesna?

A1: Ifosfamide, when mixed with mesna in a 1:1 ratio in 0.9% sodium chloride, has been shown to be physicochemically stable for up to 14 days at room temperature at concentrations of 10, 20, and 30 mg/mL, retaining over 94% of the initial concentrations of both drugs.[1][2] Studies have also demonstrated stability for 9 days at temperatures up to 27°C.[3] At 37°C, a slight degradation of about 7% was observed after 9 days.[3]

Q2: What are the key factors that can affect the stability of ifosfamide and mesna admixtures?

A2: Several factors can influence the stability of ifosfamide and mesna admixtures:

- **Temperature:** Higher temperatures can lead to increased degradation. While stable for extended periods at room temperature and under refrigeration, a noticeable loss of ifosfamide is seen at 37°C over several days.[3]

- **Concentration:** The final concentration of ifosfamide in the admixture should not exceed 50 mg/mL, as higher concentrations may be incompatible with mesna and reduce ifosfamide's stability.[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#)
- **Preservatives:** The presence of benzyl alcohol, a preservative in some mesna injection vials, can reduce the stability of ifosfamide.[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#)
- **Container Type:** Studies have demonstrated stability in PVC bags.[\[1\]](#)[\[2\]](#) The compatibility with other container materials should be verified.

Q3: Can ifosfamide and mesna be mixed in the same infusion bag?

A3: Yes, ifosfamide and mesna are compatible and can be mixed in the same infusion bag for co-administration.[\[10\]](#)[\[11\]](#) This practice is common for continuous infusion regimens.

Q4: What are the recommended storage conditions for ifosfamide and mesna admixtures?

A4: Based on stability studies, admixtures of ifosfamide and mesna in 0.9% sodium chloride can be stored at room temperature for up to 14 days.[\[1\]](#)[\[2\]](#) For shorter periods, storage at 2°C to 8°C is also acceptable. One study showed stability for 14 days at 8°C.

Q5: Are there any visual signs of instability to watch for?

A5: Yes, parenteral drug products should always be inspected visually for particulate matter and discoloration prior to administration.[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#) Do not use any solutions that are discolored, hazy, or contain visible particulate matter.

Troubleshooting Guide

Issue	Possible Cause(s)	Recommended Action(s)
Precipitate or particulate matter observed in the admixture.	- Incompatibility of drug concentrations.- Chemical degradation.	- Discard the solution immediately. [4] [5] [6] [7] [8] [9] - Prepare a fresh admixture, ensuring the final ifosfamide concentration does not exceed 50 mg/mL. [4] [5] [6] [7] [8] [9] - Verify the correct diluent and preparation procedure were used.
Discoloration or haziness of the solution.	- Chemical degradation of one or both drugs.	- Do not administer the solution. [4] [5] [6] [7] [8] [9] - Review storage conditions and expiration dates of the individual drug vials and the prepared admixture.
Suspected loss of potency despite proper appearance.	- Exceeded stability period.- Exposure to inappropriate temperatures.- Use of mesna formulation containing benzyl alcohol. [4] [5] [6] [7] [8] [9]	- Adhere strictly to established stability data for the specific concentration and storage conditions.- Ensure proper temperature control during storage and transport.- Whenever possible, use preservative-free mesna formulations for admixture with ifosfamide.

Data Presentation

Table 1: Stability of Ifosfamide and Mesna Admixtures in 0.9% Sodium Chloride in PVC Bags at Room Temperature

Concentration (Ifosfamide:Mesna 1:1)	Day 1	Day 3	Day 7	Day 14
10 mg/mL	>94%	>94%	>94%	>94%
20 mg/mL	>94%	>94%	>94%	>94%
30 mg/mL	>94%	>94%	>94%	>94%
Data summarized from a study by Trissel et al. [1] [2]				

Table 2: Temperature Effects on the Stability of Ifosfamide (with and without Mesna)

Temperature	Duration	Percent of Initial Ifosfamide Remaining
Ambient (Daylight)	9 days	No evidence of decay
27°C (Dark)	9 days	No evidence of decay
37°C (Dark)	9 days	~93%
Data summarized from a study by Priston et al. [3]		

Experimental Protocols

Protocol: Stability Testing of Ifosfamide and Mesna Admixtures via HPLC

This protocol is a generalized summary based on methodologies described in the cited literature.[\[1\]](#)[\[2\]](#)

1. Preparation of Admixtures:

- Aseptically prepare 1:1 admixtures of ifosfamide and mesna in 0.9% sodium chloride for injection in PVC infusion bags.

- Prepare solutions at final concentrations of 10, 20, and 30 mg/mL of each drug.
- Prepare triplicate bags for each concentration.

2. Storage Conditions:

- Store the prepared infusion bags at a controlled room temperature (e.g., 23-25°C).

3. Sample Collection:

- Withdraw samples from each bag immediately after preparation (Day 0) and at specified time points (e.g., Day 1, 3, 7, and 14).

4. Sample Preparation for HPLC:

- Dilute the collected samples with an appropriate mobile phase to a suitable concentration for HPLC analysis.

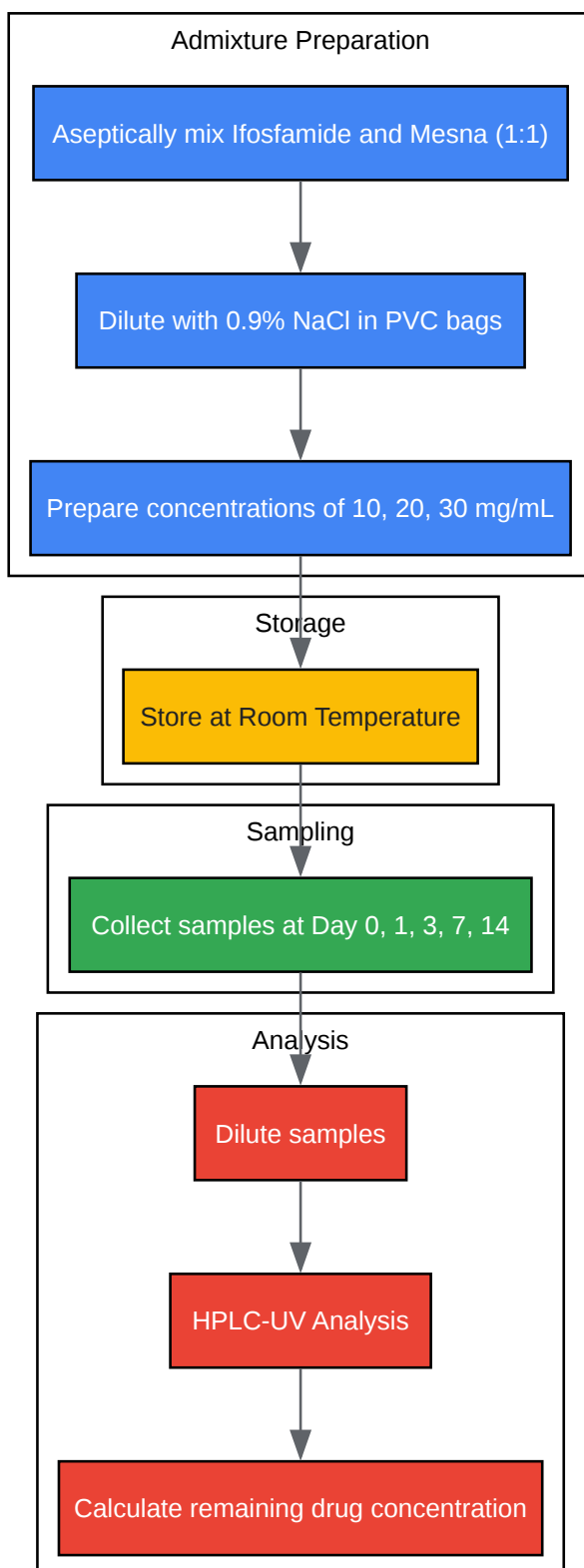
5. HPLC Analysis:

- Utilize a stability-indicating reversed-phase high-performance liquid chromatography (HPLC) assay with UV detection.
- Chromatographic Conditions (Example):
 - Column: C18, 5 μ m, 4.6 x 250 mm
 - Mobile Phase: A suitable buffer and organic solvent mixture (e.g., phosphate buffer and acetonitrile).
 - Flow Rate: 1.0 mL/min
 - Detection Wavelength: Appropriate wavelength for simultaneous detection of ifosfamide and mesna (e.g., 195 nm).
 - Injection Volume: 20 μ L
- Run a standard curve with known concentrations of ifosfamide and mesna to quantify the concentrations in the test samples.

6. Data Analysis:

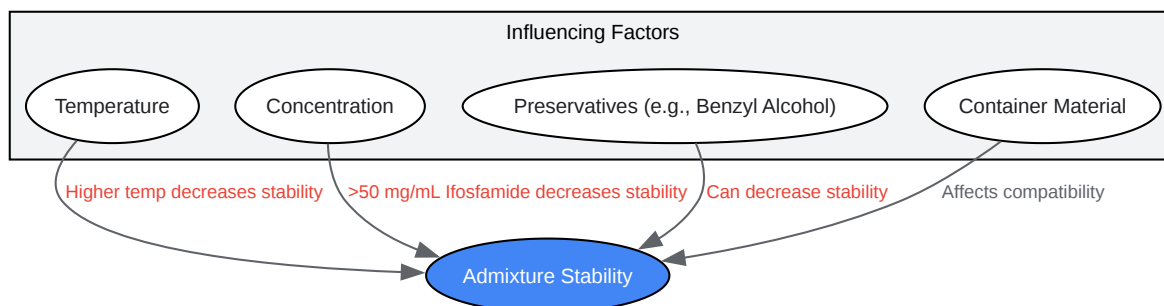
- Calculate the percentage of the initial concentration of both ifosfamide and mesna remaining at each time point.
- Stability is typically defined as retaining at least 90% of the initial concentration.

Mandatory Visualizations



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Caption: Workflow for Stability Testing of Ifosfamide-Mesna Admixtures.



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